

Technical Guide: Synthesis of 1-Benzylazepan-4-amine

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Compound of Interest

Compound Name: 1-Benzylazepan-4-amine

CAS No.: 109105-51-3

Cat. No.: B009799

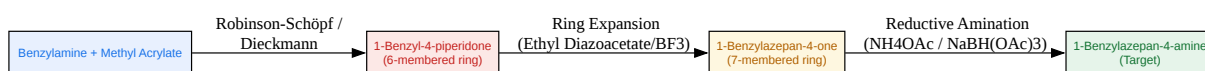
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Retrosynthetic Analysis & Strategy

The synthesis is designed around the construction of the seven-membered azepane ring from a six-membered piperidine precursor, followed by functional group interconversion.

- Target: **1-Benzylazepan-4-amine** (Racemic)
- Key Disconnection: C4-N bond (Reductive Amination)
- Strategic Intermediate: 1-Benzylazepan-4-one
- Starting Material: 1-Benzyl-4-piperidone (accessible via double Michael addition of benzylamine to methyl acrylate followed by Dieckmann condensation).

Pathway Visualization



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Figure 1: Strategic overview of the synthesis pathway from raw materials to the target amine.[1]

Detailed Experimental Protocols

Stage 1: Precursor Preparation (Ring Expansion)

Objective: Convert 1-benzyl-4-piperidone to 1-benzylazepan-4-one. Methodology: Tiffeneau-Demjanov-type ring expansion using ethyl diazoacetate (EDA) catalyzed by Lewis acid.

Rationale: Direct ring closure to form 7-membered rings (via Dieckmann of linear diesters) is entropically disfavored compared to 5- or 6-membered rings. Ring expansion of a 6-membered ketone is kinetically controlled and higher yielding.

Protocol:

- Reagents:
 - 1-Benzyl-4-piperidone (1.0 equiv)
 - Ethyl diazoacetate (1.2 equiv)
 - Boron trifluoride diethyl etherate (BF₃·OEt₂) (1.1 equiv)
 - Solvent: Anhydrous Diethyl Ether or Dichloromethane (DCM)
- Procedure:
 - Dissolve 1-benzyl-4-piperidone in anhydrous DCM under nitrogen atmosphere at 0°C.
 - Add BF₃·OEt₂ dropwise to activate the ketone carbonyl.
 - Slowly add ethyl diazoacetate (EDA) over 30 minutes. The evolution of N₂ gas indicates reaction progress.
 - Mechanism:[2][3][4][5][6][7] The diazo carbon attacks the activated carbonyl, followed by migration of the adjacent methylene group to expel nitrogen, expanding the ring to a beta-keto ester.

- Workup: Quench with saturated NaHCO_3 . Extract with DCM, dry over MgSO_4 , and concentrate.
- Decarboxylation: The intermediate (ethyl 1-benzyl-4-oxoazepane-5-carboxylate) is refluxed in dilute HCl /acetic acid to undergo hydrolysis and decarboxylation, yielding 1-benzylazepan-4-one.
- Purification: Vacuum distillation or column chromatography (SiO_2 , Hexane/ EtOAc).

Key Parameter: Temperature control at 0°C during EDA addition is critical to prevent polymerization of the diazo compound.

Stage 2: Primary Amine Synthesis (Reductive Amination)

Objective: Convert 1-benzylazepan-4-one to **1-benzylazepan-4-amine**. Methodology: Reductive amination using Sodium Triacetoxyborohydride (STAB).^[2]

Rationale: STAB is preferred over Sodium Cyanoborohydride (NaBH_3CN) due to lower toxicity and better selectivity for imines over ketones, minimizing alcohol byproducts.

Protocol:

- Reagents:
 - 1-Benzylazepan-4-one (1.0 equiv)
 - Ammonium Acetate (NH_4OAc) (10.0 equiv) - Excess ensures primary amine formation.
 - Sodium Triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 equiv)
 - Solvent: 1,2-Dichloroethane (DCE) or Methanol (MeOH)
 - Acetic Acid (catalytic)
- Procedure:
 - Dissolve the ketone in DCE.

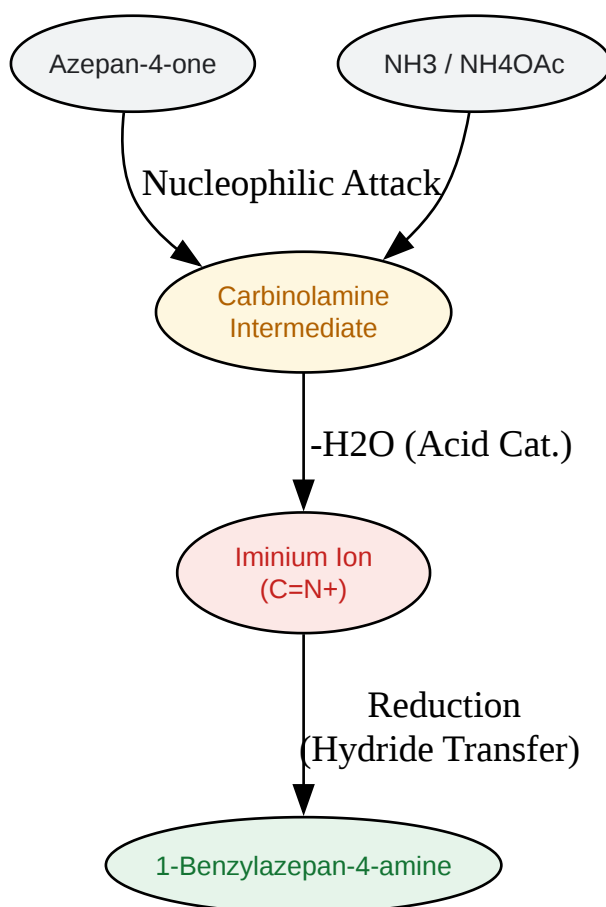
- Add Ammonium Acetate and stir at room temperature for 30 minutes to facilitate imine/iminium ion formation.
- Add $\text{NaBH}(\text{OAc})_3$ in portions.
- Stir the reaction under nitrogen for 12–24 hours.
- Quench: Basify the mixture to $\text{pH} > 10$ using 1N NaOH (to ensure the amine is in the free base form for extraction).
- Extraction: Extract with DCM (3x). The product is in the organic layer.^{[6][7]}
- Purification: The crude amine can be purified via conversion to its hydrochloride salt (add HCl in ether) or by column chromatography (DCM/MeOH/ NH_4OH).

Quantitative Data Summary

Parameter	Value	Notes
Yield (Step 1)	65-75%	After decarboxylation
Yield (Step 2)	80-90%	High conversion with STAB
Purity	>98%	HPLC/GC area %
Appearance	Pale yellow oil	Free base form
Storage	2-8°C	Hygroscopic as salt

Mechanism of Action (Reductive Amination)

The formation of the amine proceeds through a carbinolamine intermediate, which dehydrates to an iminium ion. The hydride donor (STAB) selectively reduces the iminium species.



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Figure 2: Mechanistic pathway of the reductive amination step.

Safety & Scale-Up Considerations

- **Diazo Compounds (Step 1):** Ethyl diazoacetate is potentially explosive and toxic. On a large scale, continuous flow chemistry is recommended to minimize the accumulation of hazardous intermediates. Alternatively, the use of trimethylsilyldiazomethane is a safer, non-explosive alternative to diazomethane, though EDA is standard for ring expansion.
- **Cyanide Management:** If NaBH₃CN is used (alternative reducing agent), strict waste management for cyanide byproducts is required. The STAB protocol eliminates this risk.
- **Stereochemistry:** The product is obtained as a racemate. If the enantiomerically pure (R)- or (S)-amine is required, resolution can be achieved using (L)-Tartaric acid crystallization or Chiral HPLC.

References

- Synthesis of 1-Benzyl-4-piperidone (Precursor)
 - Methodology: Dieckmann condensation of N-benzyl-N-bis(beta-methoxycarbonyl)ethylamine.
 - Source:
- Ring Expansion Strategies (Piperidone to Azepanone)
 - Context: Application of ethyl diazoacet
 - Source: [Organic Syntheses, Coll.[1] Vol. 5, p. 198 (General Ring Expansion Protocols)] ([Link])
- Reductive Amination Protocols
 - Methodology: Use of Sodium Triacetoxyborohydride (STAB) for aldehyde/ketone amination.[2]
 - Source: [Abdel-Magid, A. F., et al. "Reductive Amination of Aldehydes and Ketones with Sodium Triacetoxyborohydride." [8] J. Org.[8][9] Chem. 1996, 61, 3849-3862.] ([Link]8)]
- Azepane Scaffold in Medicinal Chemistry
 - Context: Biological relevance of 4-aminoazepanes.
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